

protocols for handling and storage of 2-Amino-3-Nitrophenol

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Compound of Interest

Compound Name: 2-Amino-3-Nitrophenol

Cat. No.: B1277897

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Application Notes and Protocols for 2-Amino-3-Nitrophenol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of **2-Amino-3-Nitrophenol**. The information is intended to guide laboratory practices and support research and development activities.

General Information

2-Amino-3-Nitrophenol (CAS No. 603-85-0) is an aromatic organic compound characterized by the presence of amino, nitro, and hydroxyl functional groups on a benzene ring.^[1] It typically appears as a brown-red or reddish-brown solid powder.^[2] This compound serves as a versatile intermediate in various chemical syntheses and has applications in different scientific fields.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Amino-3-Nitrophenol** is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₆ N ₂ O ₃	[3][4]
Molecular Weight	154.12 g/mol	[3][4]
Appearance	Brown-red powder or crystalline solid	[2]
Melting Point	212-213 °C	[5]
Boiling Point	315.9 ± 32.0 °C at 760 mmHg (estimate)	[6]
Density	1.5 ± 0.1 g/cm ³ (estimate)	[6]
Solubility	Slightly soluble in water; more soluble in organic solvents.	[2]
pKa	11.23 ± 0.25 (Predicted)	[7]

Safety, Handling, and Storage Protocols

2-Amino-3-Nitrophenol is classified as a hazardous substance and requires careful handling to minimize risks. It is known to cause skin and eye irritation and may cause respiratory irritation.[6]

Hazard Identification and Personal Protective Equipment (PPE)

Hazard Statement	GHS Classification	Recommended Personal Protective Equipment (PPE)
H315: Causes skin irritation	Skin Irritation, Category 2	Chemical-resistant gloves (e.g., nitrile), lab coat, and appropriate footwear.
H319: Causes serious eye irritation	Eye Irritation, Category 2	Tightly fitting safety goggles or a face shield.
H335: May cause respiratory irritation	Specific Target Organ Toxicity (Single Exposure), Category 3	Use in a well-ventilated area or with a fume hood. For dust-forming operations, a NIOSH-approved respirator (e.g., N95 dust mask) is recommended.

Handling Procedures

- Engineering Controls: Handle **2-Amino-3-Nitrophenol** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.^[6] Eyewash stations and safety showers should be readily accessible.
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
- Procedural Precautions: Avoid the formation of dust and aerosols.^[6] Use non-sparking tools to prevent ignition.^[6] Keep the compound away from heat, sparks, and open flames.

Storage Conditions

- Container: Store in a tightly closed, original container in a dry and cool place.^[6]
- Ventilation: The storage area must be well-ventilated.^[6]
- Incompatible Materials: Store separately from strong oxidizing agents, acids, acid anhydrides, acid chlorides, and chloroformates.^[3]
- Temperature: Store at room temperature (between 10°C and 25°C).^[4]

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocols and Applications

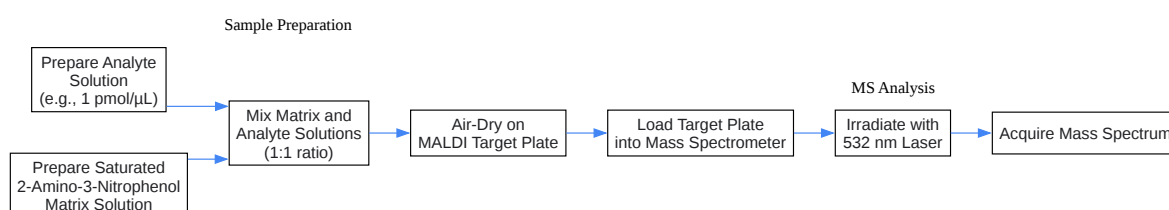
2-Amino-3-Nitrophenol is utilized in various research and industrial applications. Below are detailed protocols for some of its common uses.

Application 1: Matrix for Visible Matrix-Assisted Laser Desorption/Ionization (VIS-MALDI) Mass Spectrometry

2-Amino-3-Nitrophenol can be used as a matrix for the analysis of peptides, polymers, and small proteins using VIS-MALDI, particularly with a 532 nm laser.[8][9]

- **2-Amino-3-Nitrophenol**
- Analyte (peptide, polymer, or small protein)
- Solvent system (e.g., acetonitrile/water mixture)
- MALDI target plate

- Pipettes
- Vortex mixer
- MALDI-TOF mass spectrometer with a 532 nm laser
- Matrix Solution Preparation: Prepare a saturated solution of **2-Amino-3-Nitrophenol** in a suitable solvent system (e.g., 50:50 acetonitrile:water).
- Analyte Solution Preparation: Dissolve the analyte in a compatible solvent to a final concentration of approximately 1 pmol/μL.
- Sample-Matrix Co-crystallization (Dried-Droplet Method): a. On the MALDI target plate, mix 0.5 μL of the analyte solution with 0.5 μL of the matrix solution. b. Allow the mixture to air-dry completely at room temperature, leading to the formation of crystals.
- Mass Spectrometry Analysis: a. Insert the target plate into the MALDI-TOF mass spectrometer. b. Irradiate the sample-matrix crystals with the 532 nm laser. c. Acquire the mass spectrum in the desired mass range.



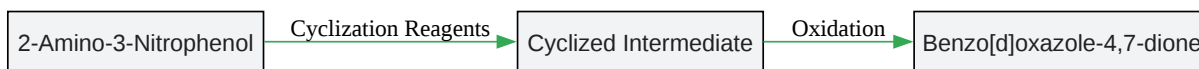
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VIS-MALDI Experimental Workflow

Application 2: Intermediate in the Synthesis of Benzo[d]oxazole-4,7-diones

2-Amino-3-Nitrophenol can serve as a starting material for the synthesis of benzo[d]oxazole-4,7-diones, which have shown potential as antifungal agents.^[10]

- **2-Amino-3-Nitrophenol**
- Appropriate reagents for cyclization and oxidation (e.g., as described in relevant synthetic literature)
- Solvents (e.g., ethanol, acetic acid)
- Reaction vessel with reflux condenser and magnetic stirrer
- Heating mantle
- Filtration apparatus
- Purification system (e.g., column chromatography or recrystallization)
- Reaction Setup: In a suitable reaction vessel, dissolve **2-Amino-3-Nitrophenol** in an appropriate solvent.
- Reagent Addition: Add the necessary cyclizing and oxidizing agents to the solution. The specific reagents will depend on the target benzo[d]oxazole-4,7-dione derivative.
- Reaction Conditions: Heat the reaction mixture to reflux for a specified period, monitoring the reaction progress by a suitable technique (e.g., TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Isolate the crude product by filtration or extraction.
- Purification: Purify the crude product using column chromatography or recrystallization to obtain the final benzo[d]oxazole-4,7-dione.
- Characterization: Confirm the structure of the synthesized compound using analytical techniques such as NMR, IR, and mass spectrometry.



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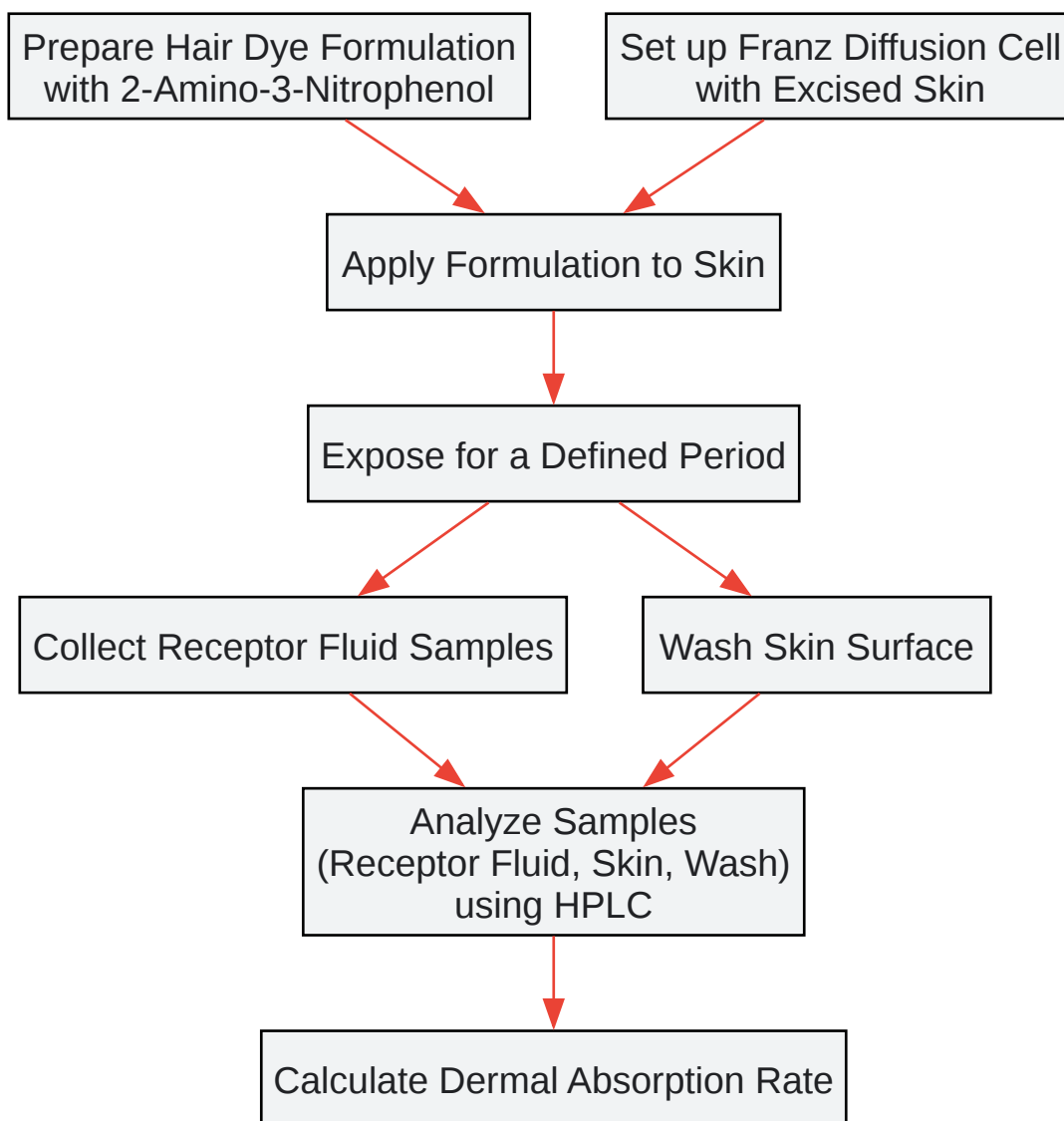
Synthesis of Benzo[d]oxazole-4,7-diones

Application 3: Component in Hair Dye Formulations

2-Amino-3-Nitrophenol is used as a semi-permanent (non-oxidative) hair colorant and as a toner in permanent (oxidative) hair dye products.^[11]

- **2-Amino-3-Nitrophenol**
- Hair dye formulation base
- Excised skin sample (e.g., porcine or human cadaver skin)
- Franz diffusion cell apparatus
- Receptor fluid (e.g., phosphate-buffered saline)
- Analytical instrumentation for quantification (e.g., HPLC)
- Formulation Preparation: Prepare a hair dye formulation containing a known concentration of **2-Amino-3-Nitrophenol**.
- Skin Preparation: Mount a section of excised skin onto the Franz diffusion cell, separating the donor and receptor compartments.
- Application: Apply a defined amount of the hair dye formulation to the surface of the skin in the donor compartment.
- Exposure and Sampling: a. Allow the formulation to remain on the skin for a specified exposure time (e.g., 30 minutes). b. At predetermined time points, collect samples from the receptor fluid. c. At the end of the exposure period, wash the skin surface to remove the remaining formulation.

- Quantification: Analyze the concentration of **2-Amino-3-Nitrophenol** in the receptor fluid samples, the skin wash, and the skin itself using a validated analytical method like HPLC.
- Data Analysis: Calculate the rate and extent of dermal absorption.



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In Vitro Dermal Absorption Study Flow

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